

Carfentrazone-Ethyl: A Comparative Analysis of Herbicidal Efficacy Across Diverse Soil Environments

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Compound of Interest

Compound Name: Carfentrazone

Cat. No.: B104449

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GOTHENBURG, Sweden – December 18, 2025 – A comprehensive review of recent studies offers valuable insights into the herbicidal activity of **carfentrazone**-ethyl, a Group 14 herbicide, particularly concerning its performance in different soil types and in combination with other herbicides. This guide synthesizes key findings for researchers, scientists, and agricultural professionals, providing a detailed comparison of **carfentrazone**-ethyl's efficacy, supported by experimental data and protocols.

Carfentrazone-ethyl operates by inhibiting the enzyme protoporphyrinogen oxidase (PPO), a key component in the chlorophyll biosynthesis pathway. This inhibition leads to a rapid disruption of cell membranes, causing desiccation and necrosis in susceptible weed species within hours of application. Its effectiveness, however, can be influenced by soil characteristics and the presence of other agrochemicals.

Comparative Efficacy of Carfentrazone-Ethyl Formulations

Field trials have consistently demonstrated the utility of **carfentrazone**-ethyl, especially when used in tank mixes or as a pre-formulated mixture with other herbicides, to achieve broad-spectrum weed control in crops like wheat. The following tables summarize the performance of **carfentrazone**-ethyl combinations in various soil types.

Table 1: Efficacy of **Carfentrazone**-ethyl + Sulfosulfuron in Wheat (Loamy Sand Soil)

Treatment (g a.i./ha)	Weed Species	Weed Control Efficiency (%)	Wheat Grain Yield (t/ha)
Carfentrazone-ethyl (20) + Sulfosulfuron (25)	Phalaris minor, Broadleaf Weeds	71.01	4.53
Sulfosulfuron (25) (Recommended)	Phalaris minor	-	4.45
Unweeded Control	-	0	2.58

Source: Data synthesized from field trials conducted at Punjab Agricultural University, Ludhiana.

[\[1\]](#)

Table 2: Efficacy of **Carfentrazone**-ethyl Formulations in Wheat (Silty Clay Loam Soil)

Treatment (g/ha)	Dominant Weeds	Total Weed Dry Weight (g/m ²)	Wheat Grain Yield (t/ha)
Carfentrazone-ethyl (25)	Vicia sativa, Anagallis arvensis, Chenopodium album	10.5	4.85
Carfentrazone-ethyl (34)	Vicia sativa, Anagallis arvensis, Chenopodium album	10.2	4.82
2,4-D Na salt (1000)	Vicia sativa, Anagallis arvensis, Chenopodium album	25.8	4.15
Weedy Check	Vicia sativa, Anagallis arvensis, Chenopodium album	45.6	2.44

Source: Field experiment conducted at CSK Himachal Pradesh Krishi Vishvavidyalaya, Palampur.

Table 3: Efficacy of **Carfentrazone**-ethyl Tank Mixes in Wheat (Sandy Loam Soil)

Treatment (kg a.i./ha)	Dominant Weeds	Weed Density (No./m ²)	Biological Yield (t/ha)
Carfentrazone-ethyl (0.025)	Chenopodium album, Anagallis arvensis	12.5	10.2
2,4-D (0.6)	Chenopodium album, Anagallis arvensis	18.7	9.5
Weedy Check	Chenopodium album, Anagallis arvensis	45.8	7.8

Source: Field experiments conducted at Shree Durga Ji Post Graduate College, Chandeshwar, Azamgarh, U.P.[2]

Table 4: Efficacy of **Carfentrazone**-ethyl + Glyphosate in No-Till Cotton (Loamy Soil)

Treatment (g/ha)	Weed Species Controlled
Carfentrazone-ethyl (20, 25, and 30) + Glyphosate (960)	Commelina benghalensis, Ipomoea nil
2,4-D (670) + Glyphosate (960)	Commelina benghalensis, Ipomoea nil
Flumioxazin (25) + Glyphosate (960)	Commelina benghalensis, Ipomoea nil

Source: Experiment conducted at FEP-UNESP in Selvíria, MS.[3]

Experimental Protocols

The data presented above were derived from rigorous field experiments. Below are summaries of the methodologies employed in these key studies.

Protocol 1: Evaluation of **Carfentrazone**-ethyl + Sulfosulfuron in Wheat (Loamy Sand Soil)

- Experimental Design: Randomized block design with three replications.
- Crop: Wheat.
- Soil Type: Loamy sand, low in organic carbon and available nitrogen, medium in available phosphorus and potassium.
- Treatments: Post-emergence application of a pre-mix of **carfentrazone**-ethyl (20%) + sulfosulfuron (25%) WDG at various rates (36, 45, and 54 g/ha), with and without surfactants. These were compared against the recommended herbicide sulfosulfuron (25 g/ha), **carfentrazone** alone (20 g/ha), and an unweeded control.
- Application: Herbicides were applied 30-35 days after sowing.
- Data Collection: Weed dry matter accumulation and wheat grain yield were recorded.

Protocol 2: Bio-efficacy of **Carfentrazone**-ethyl in Wheat (Silty Clay Loam Soil)

- Experimental Design: Randomized Block Design with three replications.
- Crop: Wheat.
- Soil Type: Silty clay loam, acidic (pH 5.8), low in available nitrogen, medium in available phosphorus and potassium.
- Treatments: Nine weed control treatments including **carfentrazone**-ethyl at various rates (16, 25, 31.25, 34, and 50 g/ha), a market sample of **carfentrazone**-ethyl (25 g/ha), 2,4-D Na salt (1.0 kg/ha), hand weeding, and a weedy check. Grassy weeds were controlled by a uniform spray of clodinafop propargyl (60 g/ha).
- Data Collection: Weed population, total weed dry weight, and grain and straw yield of wheat were recorded.

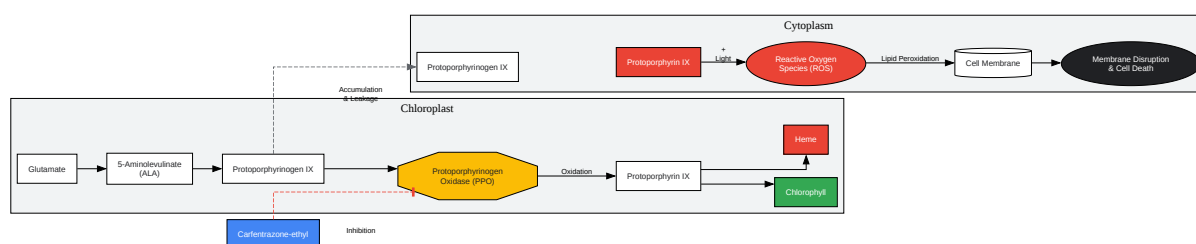
Protocol 3: Chemical Control of Complex Weed Flora in Wheat (Sandy Loam Soil)

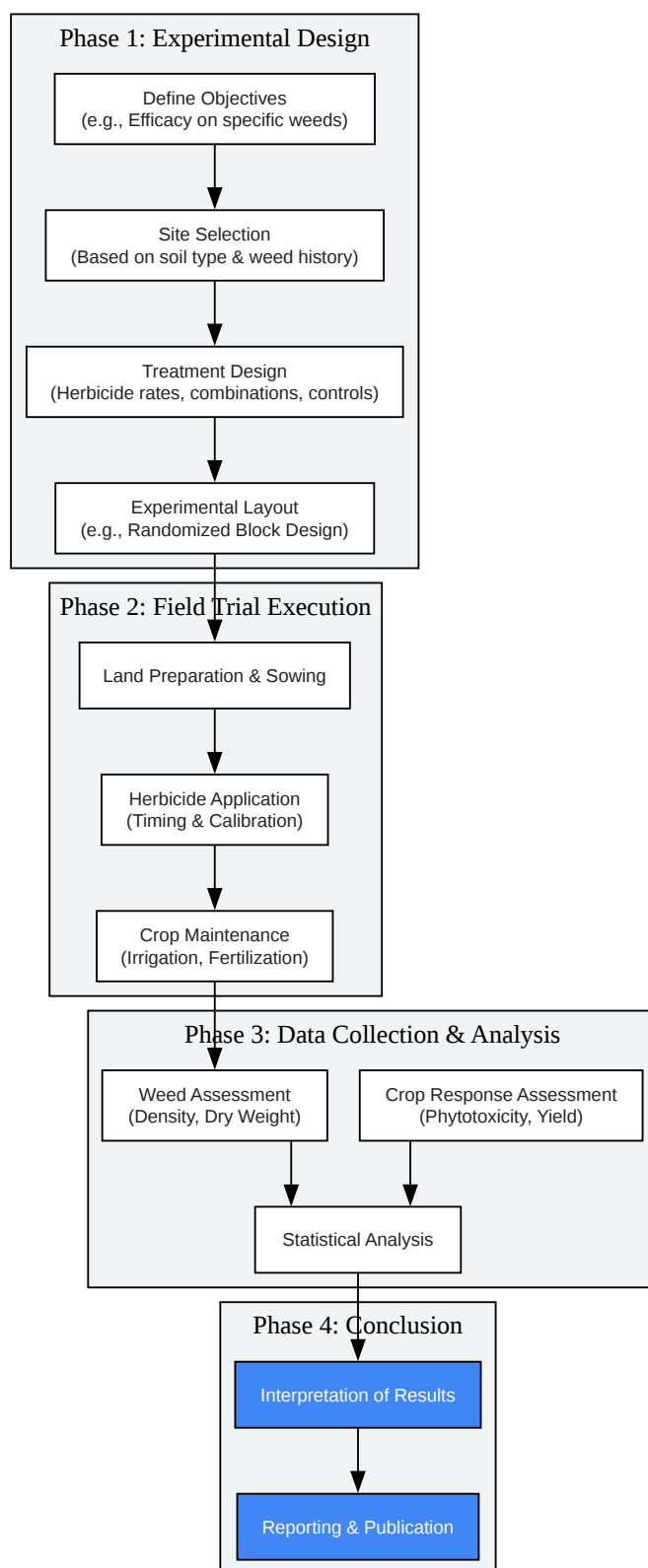
- Experimental Design: Randomized block design with four replications.
- Crop: Wheat (variety HD-2967).

- Soil Type: Sandy loam.
- Treatments: Nine treatments including metribuzin (0.3 kg a.i./ha), sulfosulfuron (0.03 kg a.i./ha), metsulfuron-methyl (0.005 kg a.i./ha), clodinafop-propargyl (0.04 kg a.i./ha), 2,4-D (0.6 kg a.i./ha), **carfentrazone**-ethyl (0.025 kg a.i./ha), weed-free, and weedy check.
- Sowing: Wheat was sown on November 26, 2021, at a rate of 100 kg/ha with a row spacing of 22.5 cm.[\[2\]](#)
- Data Collection: Weed density and biological yield of wheat were assessed.[\[2\]](#)

Visualizing the Mechanism and Workflow

To better understand the mode of action of **carfentrazone**-ethyl and the typical workflow for its validation, the following diagrams are provided.





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